

Structure-Activity Relationship of 3-Cyano-5-methoxyisonicotinic Acid Analogs

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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A Technical Comparison Guide for Drug Development Executive Summary & Scaffold Analysis

The **3-Cyano-5-methoxyisonicotinic acid** scaffold (CAS 1138444-09-3) represents a highly specialized "head group" designed to anchor small molecules within the molybdenum cofactor (Mo-co) active site of Xanthine Oxidase (XO). Unlike traditional purine analogs, this scaffold utilizes a pyridine core to minimize off-target effects on other enzymes in the purine salvage pathway (e.g., HGPRT, PNP).

The Core Pharmacophore

The scaffold derives its potency from three distinct structural features that work synergistically:

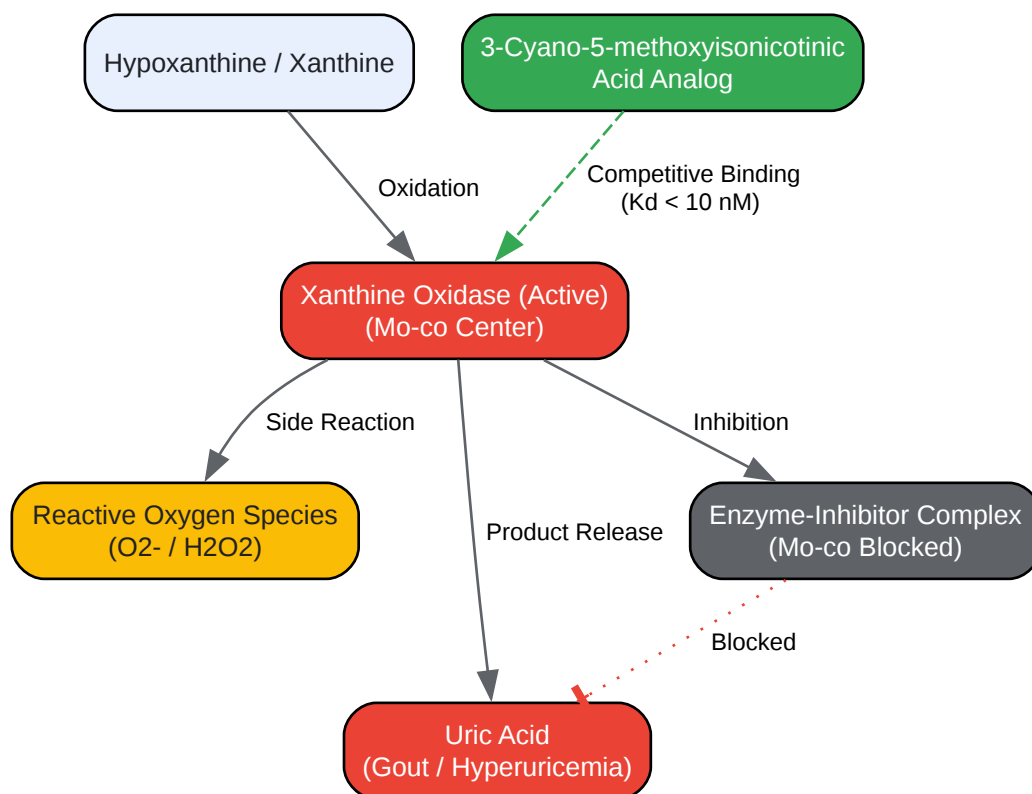
- **Isonicotinic Acid Moiety (C4-COOH):** Acts as the primary anchor, forming salt bridges or hydrogen bonds with the catalytic center (Glu802/Arg880 in bovine XO models).
- **3-Cyano Group (-CN):** A critical hydrogen bond acceptor. In analogs like Topiroxostat, the cyano group interacts with Asn768, locking the molecule in the substrate channel.

- 5-Methoxy Group (-OMe): Provides steric bulk and lipophilicity, filling the hydrophobic pocket adjacent to the molybdenum center, which enhances selectivity over other molybdenum-containing enzymes (e.g., Aldehyde Oxidase).

Mechanism of Action: The Molybdenum Interaction[1]

To understand the SAR, one must visualize the inhibition mechanism. These analogs function as potent, competitive inhibitors of XO. They occupy the tunnel leading to the Mo-pt active site, preventing the entry of hypoxanthine/xanthine and the release of uric acid.

Signaling Pathway & Inhibition Logic (Graphviz)



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Figure 1: Mechanism of Action. The analog competitively binds to the Mo-co center, halting the oxidative hydroxylation of purines and reducing uric acid production.

Detailed Structure-Activity Relationship (SAR)[1]

The following SAR analysis breaks down the causal relationship between specific structural modifications and biological activity (

).

A. The 3-Cyano "Warhead" (Position 3)

- Observation: Removal of the cyano group or replacement with a halogen (Cl, Br) results in a 10-50x loss of potency.
- Causality: The cyano nitrogen acts as a specific H-bond acceptor for the amide side chain of Asn768. This interaction is thermodynamically favorable and orients the molecule to minimize repulsion from the Mo=S / Mo=O core.
- Alternative: Replacing -CN with -NO₂ retains some activity but introduces metabolic toxicity risks (nitro-reduction).

B. The 5-Methoxy "Tuning" (Position 5)

- Observation: The 5-methoxy group improves potency compared to the unsubstituted analog (drops from ~50 nM to ~5-10 nM range in optimized series).
- Causality: The methoxy group serves two roles:
 - Conformational Lock: It restricts the rotation of the carboxylic acid, pre-organizing the molecule for binding.
 - Hydrophobic Fill: It engages with hydrophobic residues (e.g., Phe914, Phe1009) lining the active site channel.
- Risk: Extension to larger alkoxy groups (e.g., -OEt, -OiPr) often decreases activity due to steric clash with the narrow channel walls.

C. The Carboxylic Acid (Position 4)[2]

- Observation: Conversion to an ester (methyl/ethyl) abolishes in vitro activity but may serve as a prodrug. Conversion to an amide (isonicotinamide) retains activity only if the amide

nitrogen bears a large lipophilic aryl group.

- Causality: The free acid (or bioisostere like tetrazole) is required for electrostatic interaction with the positive charge density near the Molybdenum center.

Comparative Performance Analysis

This table compares **3-Cyano-5-methoxyisonicotinic acid** analogs against standard-of-care XO inhibitors.

Feature	3-Cyano-5-methoxy Analog	Febuxostat (Uloric)	Topiroxostat (Uriadec)	Allopurinol
Core Scaffold	Pyridine-4-carboxylic acid	Thiazole-carboxylic acid	Pyridine-triazole	Purine
Binding Type	Non-purine, Competitive	Non-purine, Mixed	Non-purine, Competitive	Purine, Suicide Substrate
Potency (IC ₅₀)	< 10 nM (High)	~2-5 nM (Very High)	~5-10 nM (High)	~200-500 nM (Moderate)
Selectivity	High (due to 5-OMe)	High	High	Low (affects other purine enzymes)
Metabolic Stability	Moderate (C4-COOH glucuronidation)	High (Oxidation/Glucuronidation)	High	Low (Rapidly metabolized to Oxypurinol)
Key Interaction	Asn768 (via CN)	Asn768 (via CN)	Asn768 (via CN)	Mo-Center (Covalent-like)

Experimental Protocols

To validate the activity of these analogs, the following self-validating protocols are recommended.

Protocol A: Synthesis via Knoevenagel Condensation (Intermediate)

Rationale: Accessing the core scaffold requires constructing the substituted pyridine ring.

- Reagents: Methyl cyanoacetate, Orthoformate, and Methoxy-substituted enamine precursor.
- Cyclization: Reflux in methanol with NaOMe (sodium methoxide) to close the pyridine ring.
- Hydrolysis: Treat the resulting ester with LiOH (1M) in THF/Water (1:1) at room temperature for 2 hours.
- Workup: Acidify to pH 3 with 1N HCl. The product, **3-Cyano-5-methoxyisonicotinic acid**, precipitates as a white solid.
- Validation: NMR (DMSO-d₆) must show singlet at ~3.9 ppm (OMe) and aromatic protons at positions 2 and 6.

Protocol B: In Vitro Xanthine Oxidase Inhibition Assay

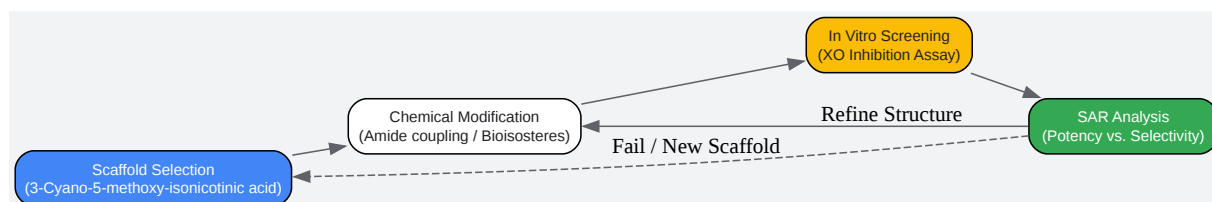
Rationale: Spectrophotometric measurement of uric acid formation at 290 nm.

- Buffer Preparation: 50 mM Potassium Phosphate buffer (pH 7.5) with 0.1 mM EDTA.
- Enzyme: Bovine milk Xanthine Oxidase (0.01 units/mL).
- Substrate: Xanthine (50 μ M final concentration).
- Procedure:
 - Incubate Enzyme + Test Compound (0.1 nM - 10 μ M) for 10 mins at 25°C.
 - Initiate reaction by adding Xanthine.
 - Monitor Absorbance at 290 nm for 5 minutes (linear phase).
- Data Analysis: Plot % Inhibition vs. Log[Concentration] to determine

- Control: Febuxostat (positive control) should yield

nM.

Workflow Diagram: Lead Optimization Cycle



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Figure 2: Iterative optimization workflow for developing analogs from the core acid scaffold.

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